

Methyl Vinyl Sulfone: A Technical Guide to Commercial Sources, Purity, and Synthesis

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Compound of Interest

Compound Name: Methyl vinyl sulfone

Cat. No.: B151964

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **methyl vinyl sulfone** (MVS), a valuable reagent in organic synthesis and drug development. This document details its commercial availability, purity grades, and provides cited experimental protocols for its synthesis and purification.

Commercial Sources and Purity Grades

Methyl vinyl sulfone is commercially available from a variety of chemical suppliers in several purity grades. The most common grades are 95%, $\geq 96\%$, and $\geq 97\%$. It is important for researchers to note that the stated purity on the label may be a minimum specification, and the actual purity of a specific lot can be higher. For instance, a certificate of analysis for a 95% stabilized grade from one supplier showed an actual purity of 98.2%. For applications requiring the highest purity, it is recommended to consult the supplier's specific lot analysis.

Below is a summary of major commercial suppliers and the typical purity grades they offer.

Supplier	Stated Purity Grade(s)	Notes
Sigma-Aldrich (Merck)	≥97%	Often contains p-tert-butylphenol as a stabilizer.
Thermo Scientific Chemicals (part of Thermo Fisher Scientific)	95% (stabilized)	A certificate of analysis for a 95% grade indicated an actual purity of 98.2%.
Aladdin Scientific	≥96% [1]	Available in various quantities.
Santa Cruz Biotechnology	Not specified, refer to Certificate of Analysis [2]	Offered for research use.
A Chemtek	Purity not specified on the product page [3]	Certificate of Analysis available upon request.
India Fine Chemicals	Purity not specified on the product page	Inquire for details. [4]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and purification of **methyl vinyl sulfone**, based on established laboratory procedures.

Synthesis of Methyl Vinyl Sulfone from 2-(Methylsulfonyl)ethanol

This method involves the reaction of 2-(methylsulfonyl)ethanol with methanesulfonyl chloride in the presence of a base.

Materials:

- 2-(Methylsulfonyl)ethanol
- Triethylamine (TEA)
- Methanesulfonyl chloride
- Dichloromethane (DCM)

- Saturated aqueous sodium hydrogen carbonate solution
- 2N Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate

Procedure:[\[5\]](#)

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve 2-(methylsulfonyl)ethanol (1 g, 8.05 mmol) and triethylamine (1.23 mL, 8.85 mmol) in dichloromethane (10 mL).
- Cool the stirred solution to 0 °C in an ice bath.
- Slowly add methanesulfonyl chloride (0.68 mL, 8.85 mmol) dropwise to the reaction mixture.
- Continue stirring the mixture at 0 °C for 1.5 hours.
- After the reaction is complete, pour the mixture into a separatory funnel containing a saturated aqueous solution of sodium hydrogen carbonate.
- Separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash them sequentially with saturated aqueous sodium hydrogen carbonate and 2N HCl.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution and concentrate it under reduced pressure to yield the crude product.

Purification of Methyl Vinyl Sulfone

Purification of the crude **methyl vinyl sulfone** is typically achieved by vacuum distillation. For higher purity, a fractional distillation apparatus can be employed.

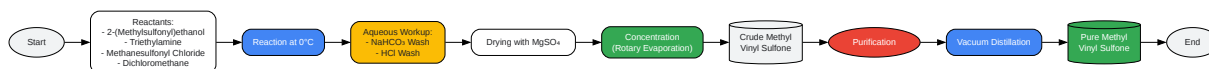
Procedure for Vacuum Distillation:

- Assemble a vacuum distillation apparatus.
- Place the crude **methyl vinyl sulfone** in the distillation flask with a stir bar.
- Gradually apply vacuum and heat the flask.
- Collect the fraction that distills at the appropriate boiling point and pressure (e.g., 115-117 °C at 19 mmHg).

For enhanced purification, passing the crude product through a column of alumina before distillation can remove polar impurities.[6]

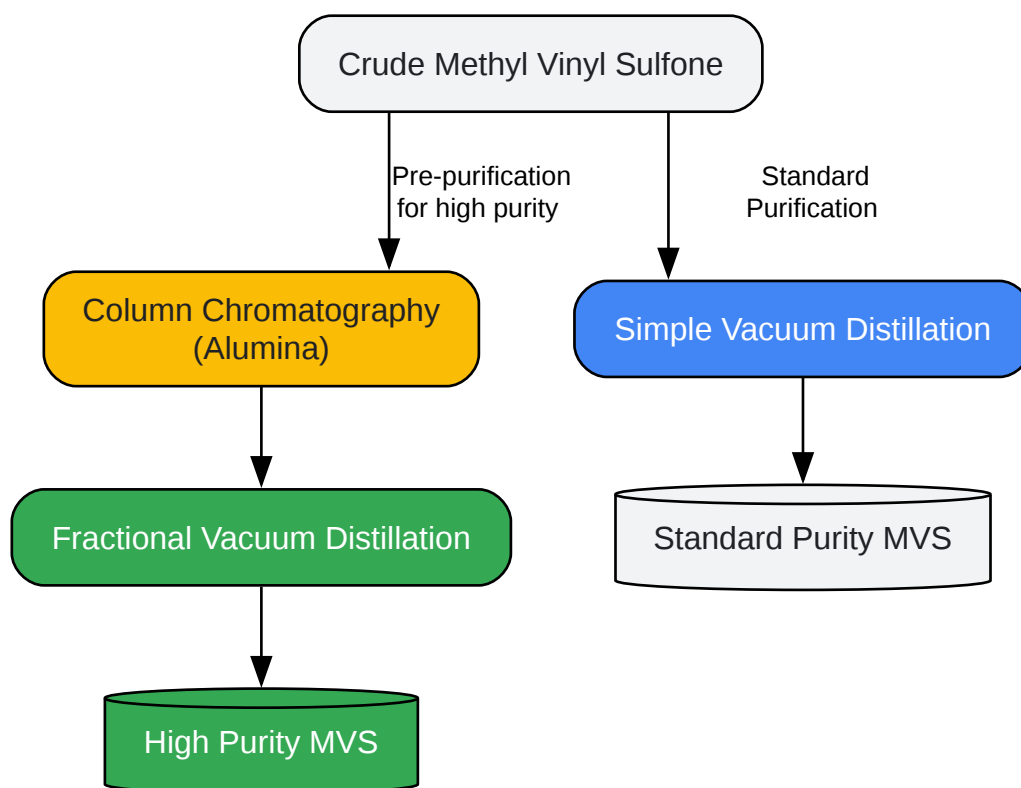
Visualizing the Workflow

The following diagrams illustrate the key processes described in this guide.



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Synthesis and Purification Workflow for **Methyl Vinyl Sulfone**.



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Purification Pathways for **Methyl Vinyl Sulfone**.

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